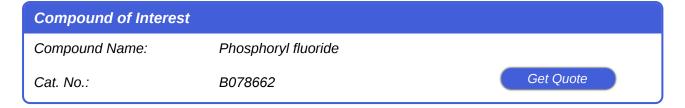


An In-depth Technical Guide to Phosphoryl Fluoride (POF₃)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphoryl fluoride (POF₃), also known as phosphorus oxyfluoride, is a colorless, pungent gas with the chemical formula POF₃.[1] It is a tetrahedral molecule with phosphorus as the central atom.[2] As a member of the phosphorus oxyhalide family, it exhibits unique chemical properties, bridging the characteristics of acid halides and fluoride donors.[2] Its high reactivity and toxicity necessitate careful handling.[2][3] **Phosphoryl fluoride** serves as a precursor in the synthesis of fluorophosphoric acids and finds applications in various chemical syntheses.[1]

Physical Properties of Phosphoryl Fluoride

The key physical properties of **phosphoryl fluoride** are summarized in the table below for easy reference.



Property	Value
Molecular Formula	POF₃[1]
Molar Mass	103.9684 g/mol [1]
Appearance	Colorless gas[1]
Boiling Point	-39.7 °C (233.5 K)[1]
Triple Point	-96.4 °C[2]
Critical Temperature	73 °C[2]
Critical Pressure	4.25 bar[2]
Dipole Moment	1.76 D[1][2]
Solubility	Reacts with water, alcohol, and acid. Soluble in diethyl ether and hydrocarbons.[1]

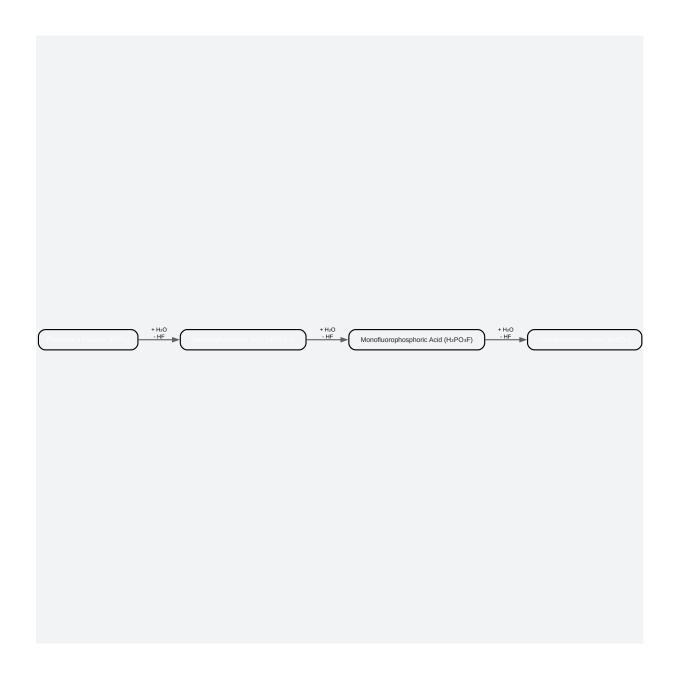
Chemical Properties and Reactivity Molecular Structure and Bonding

Phosphoryl fluoride has a tetrahedral molecular geometry, with the central phosphorus atom bonded to one oxygen atom and three fluorine atoms.[2] The P-O bond is a double bond with significant ionic character, which contributes to its high reactivity.[2]

Hydrolysis

Phosphoryl fluoride hydrolyzes rapidly in water.[2] The hydrolysis proceeds in a stepwise manner, first forming difluorophosphoric acid (HPO_2F_2), then monofluorophosphoric acid (H_2PO_3F), and finally orthophosphoric acid (H_3PO_4).[1]





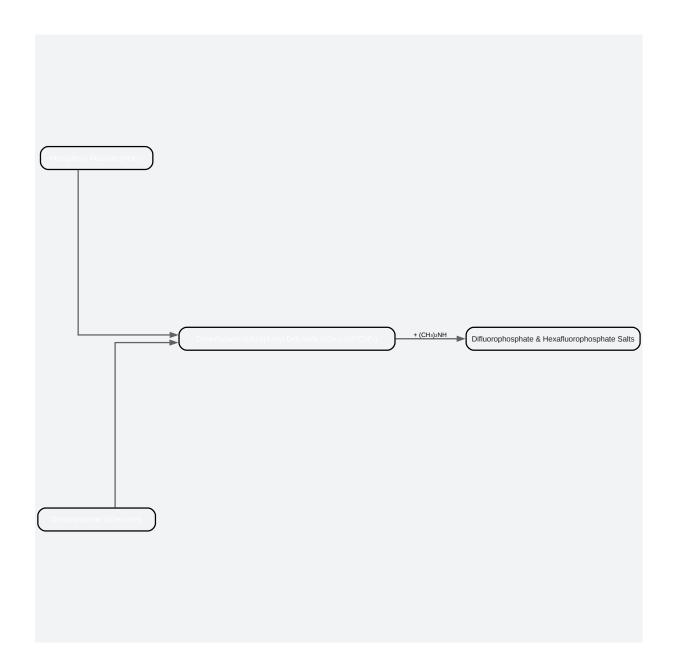
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Figure 1: Stepwise hydrolysis of phosphoryl fluoride.

Reactions with Amines



Phosphoryl fluoride reacts with amines. For instance, its reaction with dimethylamine produces dimethylaminophosphoryl difluoride, along with dimethylammonium salts of difluorophosphate and hexafluorophosphate.[1][4]



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Figure 2: Reaction of phosphoryl fluoride with dimethylamine.

Lewis Acidity

Phosphoryl fluoride acts as a weak Lewis acid, with the phosphorus atom being the acidic center.[2] It can form adducts with strong Lewis bases like amines and ethers, although these complexes are often unstable and prone to hydrolysis.[2]

Spectroscopic Characterization

The structure and properties of **phosphoryl fluoride** have been investigated using various spectroscopic techniques.

- Raman Spectroscopy: Raman spectra of **phosphoryl fluoride** have been used to study its vibrational modes. An extra line observed in the spectra of neat and matrix-isolated POF₃ suggests intermolecular interactions in the solid state.[5]
- X-ray Diffraction: Single-crystal X-ray diffraction has been employed to determine the crystal structure of **phosphoryl fluoride**. It crystallizes in the trigonal space group P3m1, and the structure reveals zigzag chains formed by intermolecular P-O contacts.[5]
- NMR Spectroscopy: While specific spectral data is not detailed in the provided context, ¹⁹F and ³¹P NMR spectroscopy are principal techniques for characterizing fluorine- and phosphorus-containing compounds, respectively. These methods would be crucial for analyzing the structure and purity of **phosphoryl fluoride** and its reaction products.[6][7]

Experimental Protocols Synthesis of Phosphoryl Fluoride

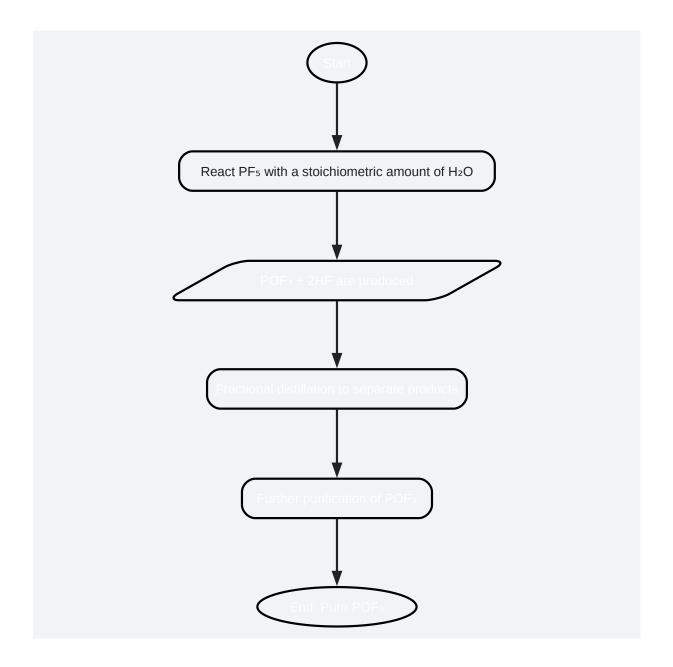
A common method for the preparation of **phosphoryl fluoride** is the partial hydrolysis of phosphorus pentafluoride (PF₅).[1]

General Methodology:

- Phosphorus pentafluoride gas is carefully reacted with a controlled amount of water.
- The reaction produces **phosphoryl fluoride** and hydrogen fluoride as a byproduct.



• The resulting gases are then separated and purified, typically by fractional distillation, to isolate the **phosphoryl fluoride**.



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Figure 3: General workflow for the synthesis of phosphoryl fluoride.



Safe Handling and Storage

Phosphoryl fluoride is a toxic and corrosive gas that can form hydrofluoric acid upon contact with moisture.[1][3] Therefore, stringent safety precautions are necessary.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[8][9] In case of potential exposure to the gas, a self-contained breathing apparatus should be used.[9]
- Ventilation: All work with phosphoryl fluoride should be conducted in a well-ventilated fume hood.[8]
- Handling: Avoid contact with skin, eyes, and clothing.[10] Prevent inhalation of the gas.[8]
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[8][11] Protect from moisture.[8]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[9]
 - Skin Contact: Immediately wash off with soap and plenty of water and consult a physician.
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician.[9]

Conclusion

Phosphoryl fluoride is a highly reactive and versatile inorganic compound. Its distinct physical and chemical properties, particularly its susceptibility to hydrolysis and its reactions with nucleophiles, make it a valuable reagent in specialized synthetic applications. A thorough understanding of its properties and adherence to strict safety protocols are essential for its use in research and development.



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